

Acridine Hemisulfate Powder: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Acridine hemisulfate*

Cat. No.: *B15053918*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions, handling procedures, and relevant biological data for **acridine hemisulfate** powder. Designed for laboratory personnel and researchers, this document consolidates critical information to ensure the safe and effective use of this compound in a research environment.

Chemical and Physical Properties

Acridine hemisulfate is the sulfate salt of acridine, a nitrogen-containing heterocyclic aromatic compound. It is typically a yellow crystalline powder. While specific data for the hemisulfate salt may vary, the properties of the parent acridine molecule are highly relevant.

Property	Value	Reference
Molecular Formula	(C ₁₃ H ₉ N) ₂ ·H ₂ SO ₄	
Molecular Weight	456.52 g/mol	
Melting Point	225 - 230 °F (107 - 110 °C)	[1]
Boiling Point	655 °F (346 °C)	[1]
Solubility	Slightly soluble in hot water.	

Hazard Identification and Safety Precautions

Acridine and its derivatives are potent compounds that require careful handling. The primary hazards are outlined below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H350: May cause cancer.[2]
- H410: Very toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **acridine hemisulfate** powder:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against dust particles and splashes.[3]
- Hand Protection: Chemically resistant gloves, such as nitrile or butyl rubber, should be worn.[3]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[3]
- Respiratory Protection: In cases of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator with a particulate filter is recommended.[3]

Engineering Controls

- Ventilation: Work with **acridine hemisulfate** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[3]
- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.[3]

Handling and Storage

- Handling: Avoid creating dust when handling the powder. Use non-sparking tools and minimize manual manipulation. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents.[3]

Emergency Procedures

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or alcohol-resistant foam.[1]

- Specific Hazards: **Acridine hemisulfate** is combustible and may produce toxic fumes of carbon oxides and nitrogen oxides upon combustion.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes. Wear appropriate PPE.[\[1\]](#)
- Environmental Precautions: Prevent the powder from entering drains or waterways.[\[1\]](#)
- Containment and Cleanup: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust. Clean the spill area with a wet cloth or paper towels.[\[1\]](#)

Toxicological Information

Acridine and its derivatives are known to be biologically active, primarily through their ability to intercalate with DNA. This interaction can lead to various toxicological effects.

Acute Toxicity

Route of Administration	Species	LD50 Value	Reference
Oral	Rat	2000 mg/kg	[4]
Subcutaneous	Mouse	200 mg/kg (Proflavine Hemisulfate)	[1] [2]

Carcinogenicity and Mutagenicity

Acridine and some of its derivatives are classified as suspected carcinogens and mutagens. The planar structure of the acridine molecule allows it to insert between the base pairs of DNA, which can lead to frameshift mutations during DNA replication.

Classification	Agency	Finding
Carcinogenicity	OSHA	Specifically regulated carcinogen (Acridine)
Mutagenicity	Contains a known or suspected mutagen	

Ecotoxicity

Acridine hemisulfate is very toxic to aquatic life with long-lasting effects.

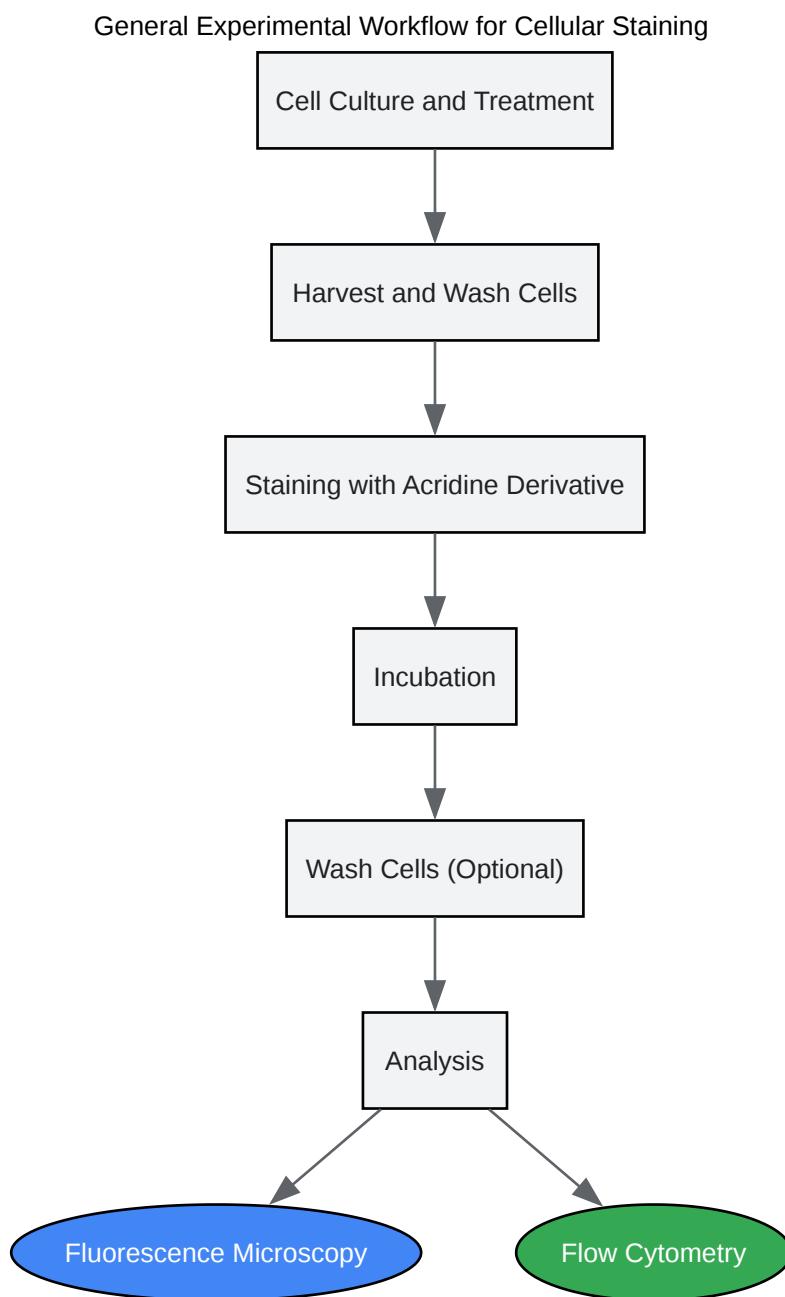
Organism	Test	Value
Fathead Minnow (Pimephales promelas)	96h LC50	2.3 mg/L
Daphnia magna	48h EC50	3.1 mg/L

Experimental Protocols and Biological Mechanisms

Acridine derivatives, such as acridine orange and proflavine, are widely used in research as fluorescent probes for nucleic acids and to study cellular processes like apoptosis.

General Experimental Workflow for Cellular Staining

The following diagram illustrates a general workflow for staining cells with an acridine-based dye for analysis by fluorescence microscopy or flow cytometry.



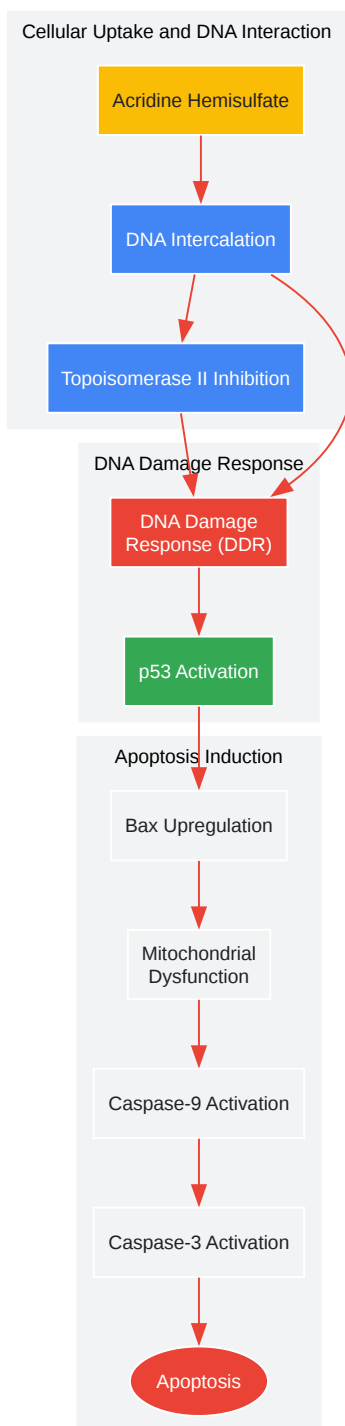
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Caption: A generalized workflow for preparing and analyzing cells using acridine-based fluorescent dyes.

Mechanism of Action: DNA Intercalation and Cellular Consequences

Acridine hemisulfate's biological activity stems from the ability of the acridine moiety to intercalate into the DNA double helix. This process can trigger a cascade of cellular events, including the activation of DNA damage response pathways and, ultimately, apoptosis.

Signaling Pathway of Acridine-Induced Apoptosis

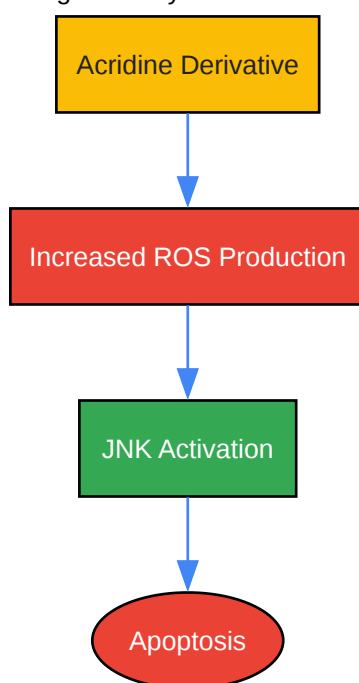
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Caption: Acridine derivatives can induce apoptosis through DNA intercalation and topoisomerase inhibition, leading to a p53-mediated response.

ROS-Mediated Apoptosis Pathway

Some acridine derivatives have been shown to induce apoptosis through the generation of reactive oxygen species (ROS) and activation of the JNK signaling pathway.

ROS-JNK Signaling Pathway in Acridine-Induced Apoptosis



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Caption: A simplified diagram illustrating the induction of apoptosis by some acridine derivatives via the ROS-JNK pathway.

Disposal Considerations

Waste material must be disposed of in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended as a guide and is not exhaustive. Researchers should always consult the most current Safety Data Sheet (SDS) for **acridine hemisulfate** before use and adhere to all institutional safety protocols.

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